

Recombinant expression of Halocidin precursorB in E. coli

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Compound of Interest

Compound Name: *Halocidin precursorB*

Cat. No.: *B1576490*

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Application Note: Recombinant Expression and Purification of Halocidin Precursor B in E. coli[1][2]

Abstract

Halocidin Precursor B (often referred to as the 18-residue monomer, 18Hc) is a potent antimicrobial peptide (AMP) originally isolated from the hemocytes of the tunicate *Halocynthia aurantium*. [3][4] While native Halocidin exists as a heterodimer, the 18-residue B-chain homolog exhibits significant antimicrobial activity against antibiotic-resistant strains like *S. aureus* (MRSA) and *P. aeruginosa*. Recombinant expression of AMPs in *E. coli* is notoriously difficult due to host toxicity and susceptibility to proteolytic degradation. This guide details a robust, self-validating protocol using a His6-SUMO fusion system. This strategy masks the peptide's cationic toxicity, enhances solubility, and enables scarless release of the native N-terminus via Ulp1 protease cleavage, ensuring maximal biological activity.

Strategic Experimental Design

The Challenge of AMP Expression

Direct expression of Halocidin Precursor B in *E. coli* typically fails for two reasons:

- **Host Toxicity:** The cationic nature of the AMP disrupts the bacterial membrane, killing the host before induction is complete.
- **Proteolysis:** Small, unstructured peptides are recognized as "abnormal" by the host's quality control machinery (e.g., Lon and ClpP proteases) and rapidly degraded.

The Solution: SUMO Fusion Technology

We utilize the Small Ubiquitin-like Modifier (SUMO) as a fusion partner. Unlike traditional tags (GST, MBP), SUMO offers a distinct advantage for AMPs:

- **Chaperoning:** It promotes correct folding and solubility.
- **Masking:** It neutralizes the cationic charge, reducing toxicity.
- **Scarless Cleavage:** The SUMO protease (Ulp1) recognizes the tertiary structure of SUMO and cleaves exactly at the C-terminus of the double-glycine motif, leaving no non-native amino acids on the Halocidin peptide.

Construct Design Visualization

The following diagram illustrates the genetic construct and the downstream processing logic.



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Figure 1: Workflow for the recombinant expression and purification of Halocidin Precursor B using a SUMO-fusion strategy.

Materials and Reagents

Component	Specification	Purpose
Expression Vector	pET-SUMO (or equivalent pET28a-SUMO)	T7 promoter, His6-SUMO tag.
Host Strain	E. coli BL21(DE3)	Deficient in Lon/OmpT proteases; T7 RNA polymerase.
Inducer	IPTG (Isopropyl β -D-1-thiogalactopyranoside)	Triggers T7 promoter.
Lysis Buffer	20 mM Tris-HCl, 300 mM NaCl, 20 mM Imidazole, pH 8.0	Maintains pH and ionic strength; prevents non-specific binding.
Protease	Recombinant Ulp1 (SUMO Protease)	Cleaves SUMO tag specifically.
Column Resin	Ni-NTA Agarose (Qiagen or equivalent)	Affinity purification of His-tagged proteins.
HPLC Column	C18 Reverse-Phase (e.g., Zorbax 300SB-C18)	Polishing of hydrophobic peptides.

Detailed Protocol

Phase 1: Construct Design & Transformation

- **Sequence Retrieval:** Obtain the sequence for Halocidin Precursor B (typically the 18-residue active region: WLNALLHHGLNCAKGVLA).
- **Codon Optimization:** Optimize the DNA sequence for E. coli usage (avoid rare codons like AGA, AGG, ATA, CTA to prevent ribosome stalling).
- **Cloning:** Clone the optimized gene into the pET-SUMO vector downstream of the SUMO sequence.
 - **Critical Check:** Ensure no extra amino acids exist between the SUMO C-terminus (...TGG) and the Halocidin N-terminus (WLN...).

- Transformation: Transform 50 ng of plasmid into 50 μ L of chemically competent E. coli BL21(DE3) cells. Plate on LB-Kanamycin (50 μ g/mL).[1] Incubate overnight at 37°C.

Phase 2: Expression Screening (Small Scale)

Why: To determine optimal induction conditions that balance yield and solubility.

- Inoculate a single colony into 5 mL LB-Kan. Grow overnight at 37°C.
- Dilute 1:100 into fresh LB-Kan (e.g., 50 μ L into 5 mL). Grow at 37°C until OD600 reaches 0.6–0.8.[1]
- Induction: Add IPTG to a final concentration of 0.2 mM (lower IPTG reduces metabolic burden).
- Temperature Shift: Incubate at 18°C for 16–20 hours.
 - Note: Low temperature is critical for AMPs to reduce toxicity and aggregation.
- Harvest: Spin down 1 mL of culture. Resuspend in Lysis Buffer. Sonicate.[5]
- Analysis: Centrifuge lysate (15,000 x g, 20 min). Run Supernatant (Soluble) vs. Pellet (Insoluble) on 15% Tricine-SDS-PAGE.
 - Success Criteria: A prominent band at ~14 kDa (SUMO ~12 kDa + Halocidin ~2 kDa) in the supernatant.

Phase 3: Large-Scale Production & Purification

Step 3.1: Fermentation

- Inoculate 1 L of TB (Terrific Broth) or LB medium supplemented with Kanamycin (50 μ g/mL) with 20 mL of overnight seed culture.
- Grow at 37°C, 200 rpm until OD600 = 0.8.
- Cool culture to 18°C (approx. 30 mins).
- Induce with 0.2 mM IPTG. Incubate at 18°C for 18 hours.

- Harvest cells by centrifugation (6,000 x g, 15 min, 4°C). Store pellet at -80°C.

Step 3.2: Lysis and IMAC Capture

- Resuspend cell pellet (5 g) in 50 mL Lysis Buffer supplemented with 1 mM PMSF and 25 U/mL Benzonase (to reduce viscosity).
- Disruption: Lyse cells using a high-pressure homogenizer (15,000 psi, 3 passes) or sonication (on ice, 50% amplitude, 10 min total "on" time).
- Clarification: Centrifuge at 20,000 x g for 45 min at 4°C. Collect supernatant.
- Binding: Load supernatant onto a pre-equilibrated Ni-NTA column (5 mL bed volume). Flow rate: 1 mL/min.
- Wash: Wash with 10 CV (Column Volumes) of Wash Buffer (20 mM Tris, 300 mM NaCl, 40 mM Imidazole, pH 8.0).
 - Note: 40 mM Imidazole removes weak non-specific binders.
- Elution: Elute with 5 CV of Elution Buffer (20 mM Tris, 300 mM NaCl, 250 mM Imidazole, pH 8.0).

Step 3.3: Cleavage and Reverse IMAC

- Buffer Exchange: Dialyze the eluate into Cleavage Buffer (20 mM Tris-HCl, 150 mM NaCl, 1 mM DTT, pH 8.0) to remove imidazole.
- Digestion: Add Ulp1 protease (Ratio 1:100 w/w protease:fusion protein). Incubate at 4°C overnight or 30°C for 4 hours.
 - QC: Run SDS-PAGE.^{[1][5][6]} The 14 kDa band should disappear, replaced by a 12 kDa band (SUMO) and a ~2 kDa band (Halocidin).
- Reverse IMAC: Pass the digestion mixture back over the Ni-NTA column.
 - Flow-through: Contains the pure Halocidin B (no His-tag).

- Bound: Contains His-SUMO tag and His-tagged Ulp1 protease.

Step 3.4: HPLC Polishing

- Acidify the flow-through with TFA to pH 2–3.
- Load onto a C18 Reverse-Phase HPLC column.
- Gradient: 0% to 60% Acetonitrile (with 0.1% TFA) over 40 mins.
- Halocidin B is hydrophobic and typically elutes between 35–45% Acetonitrile.
- Lyophilize fractions.

Results Analysis & Quality Control

Expected Yields

- Fusion Protein: 40–80 mg/L culture.
- Final Peptide: 2–5 mg/L (post-cleavage and HPLC).

Analytical Validation

- Mass Spectrometry (ESI-MS): Confirm the exact mass.
 - Calculated Mass (18Hc): ~1923 Da (Verify based on exact sequence used).
- Tricine-SDS-PAGE: Standard glycine gels do not resolve <5 kDa peptides well. Use 16% Tricine gels.[\[1\]](#)

Bioactivity Assay (MIC)

Verify activity against *S. aureus* (ATCC 25923) or *E. coli* (ATCC 25922).

- Prepare bacterial suspension (10^5 CFU/mL) in Mueller-Hinton Broth.
- Add serial dilutions of purified Halocidin B (0.5 – 64 µg/mL).
- Incubate 18h at 37°C.

- Result: No visible growth at MIC (typically 2–8 µg/mL for active Halocidin).

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
No Expression	Plasmid loss or toxicity.	Add 1% Glucose to starter cultures to suppress basal expression (catabolite repression). Use BL21(DE3) pLysS. [2]
Inclusion Bodies	Protein aggregation. [7]	Lower induction temp to 16°C. Increase lysis buffer salt to 500 mM NaCl.
Degradation	Proteolysis during lysis.	Add EDTA-free protease inhibitor cocktail. Work strictly at 4°C.
Low Cleavage Efficiency	Steric hindrance or inactive protease.	Add 0.5 M Urea to cleavage buffer to expose the site. Ensure DTT is present (Ulp1 is a cysteine protease).

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